

A Researcher's Technical Guide to 2-Cyclohexylbenzaldehyde: Sourcing, Quality Control, and Handling

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Compound of Interest

Compound Name: 2-Cyclohexylbenzaldehyde

Cat. No.: B138273

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An In-depth Guide for Chemical Researchers and Drug Development Professionals

Introduction

2-Cyclohexylbenzaldehyde (CAS No. 128323-04-6) is an aromatic aldehyde characterized by a cyclohexyl group at the ortho position of the benzaldehyde ring.^{[1][2]} With the molecular formula C₁₃H₁₆O and a molecular weight of approximately 188.27 g/mol, this compound presents as a colorless to pale yellow liquid.^{[1][3][4]} While its primary documented use is in the fragrance industry for its sweet, floral scent, its structural motifs—a reactive aldehyde and a bulky, lipophilic cyclohexyl group—make it a potentially valuable building block for medicinal chemistry and novel material synthesis.^[1] This guide provides a comprehensive overview of its commercial availability, recommended protocols for quality assessment, and essential safety and handling procedures tailored for a research and development setting.

Part 1: Commercial Availability and Procurement Strategy

Sourcing high-quality starting materials is a foundational pillar of reproducible and successful research. **2-Cyclohexylbenzaldehyde** is available from a range of chemical suppliers, though it is typically classified as a research chemical rather than a bulk commodity.

Key Commercial Suppliers

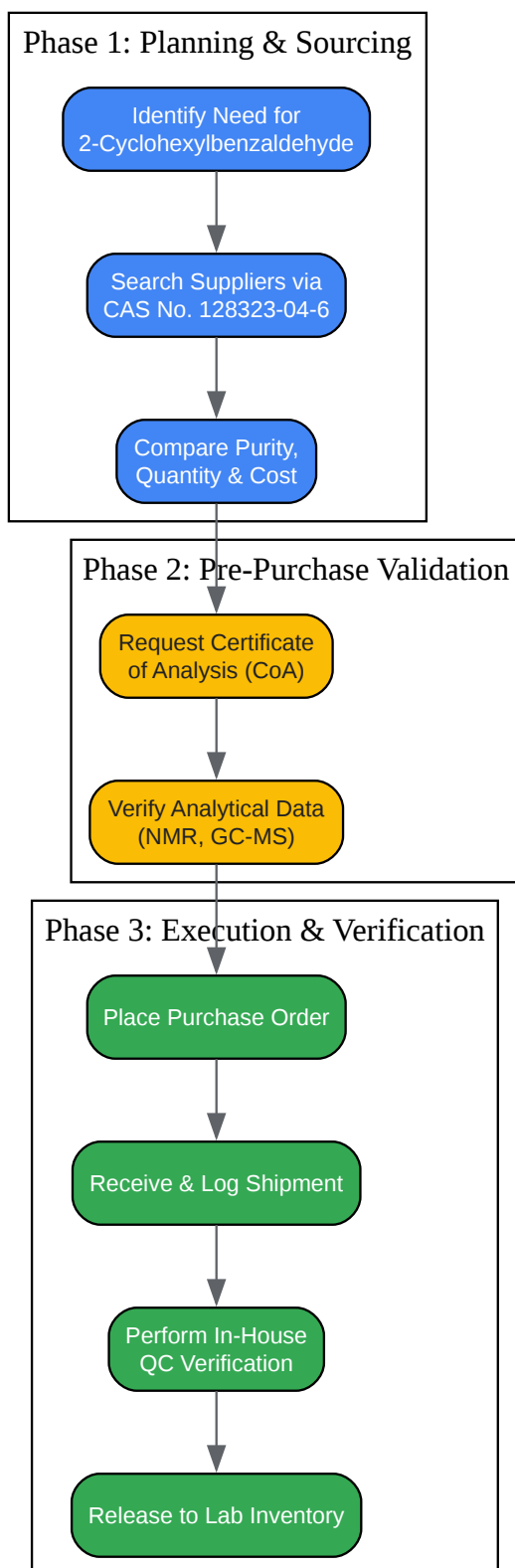
A survey of the chemical supplier landscape indicates that **2-Cyclohexylbenzaldehyde** is primarily available from vendors specializing in building blocks, screening compounds, and pharmaceutical intermediates. Availability is generally in research-scale quantities, from milligrams to several grams.

Supplier	Typical Purity	Available Quantities	Notes
1st Scientific LLC	97%	100mg, 250mg, 1g	All products are for research use only.[3]
Syn Pharmatech Inc.	98%	1g, 5g	Offers a variety of building blocks and reagents.[4]
Sunway Pharm Ltd.	97%	250mg, 1g	Provides CoA, Datasheet, and NMR data upon request.[5]
CookeChem	97%	100mg and up	Specializes in fine chemicals for R&D.[6]
Guidechem Network	Varies	Varies	A platform connecting multiple suppliers like Dayang Chem and Pure Chemistry Scientific Inc.[1]

This table is representative and not exhaustive. Pricing and stock levels are subject to change.

Procurement Workflow: A Strategic Approach

The process of acquiring a specialized chemical like **2-Cyclohexylbenzaldehyde** requires more than simply placing an order. A systematic approach ensures that the material received meets the stringent requirements of your research.



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Caption: Strategic workflow for procuring research chemicals.

Expert Insight: Always request the lot-specific Certificate of Analysis (CoA) before purchase. Do not rely solely on the specifications listed on the website. The CoA provides actual analytical results for the batch you will receive, which is critical for assessing purity and identifying potential contaminants that could interfere with sensitive reactions.

Part 2: Quality Assessment of Commercial Material

Upon receipt, it is imperative to perform in-house quality control to verify the identity, purity, and integrity of the **2-Cyclohexylbenzaldehyde**. This step is non-negotiable for ensuring the validity of experimental outcomes.

Common Analytical Techniques

A combination of spectroscopic and chromatographic methods should be employed for comprehensive characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the chemical structure and provides a good estimate of purity by identifying signals from impurities.
- Gas Chromatography-Mass Spectrometry (GC-MS): Ideal for assessing the purity of volatile compounds and identifying trace impurities by their mass fragmentation patterns.^[7]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Confirms the presence of key functional groups, notably the aldehyde C=O stretch (around 1700 cm^{-1}) and the aldehydic C-H stretch (around 2850 cm^{-1}).^[7]

Potential Impurities and Their Origins

Understanding the potential synthesis routes can inform the search for impurities. A common route to substituted benzaldehydes involves the oxidation or formylation of a corresponding precursor.^{[8][9]} Potential impurities could include:

- Starting Materials: Unreacted 2-cyclohexyltoluene or related precursors.
- Over-oxidation Products: 2-Cyclohexylbenzoic acid, if the oxidation conditions are too harsh.
- By-products: Isomeric impurities or products from side reactions.

Standard Protocol: GC-MS Purity Verification

This protocol describes a self-validating system for confirming the purity of a newly acquired batch of **2-Cyclohexylbenzaldehyde**.

Objective: To determine the purity of **2-Cyclohexylbenzaldehyde** and identify any volatile impurities.

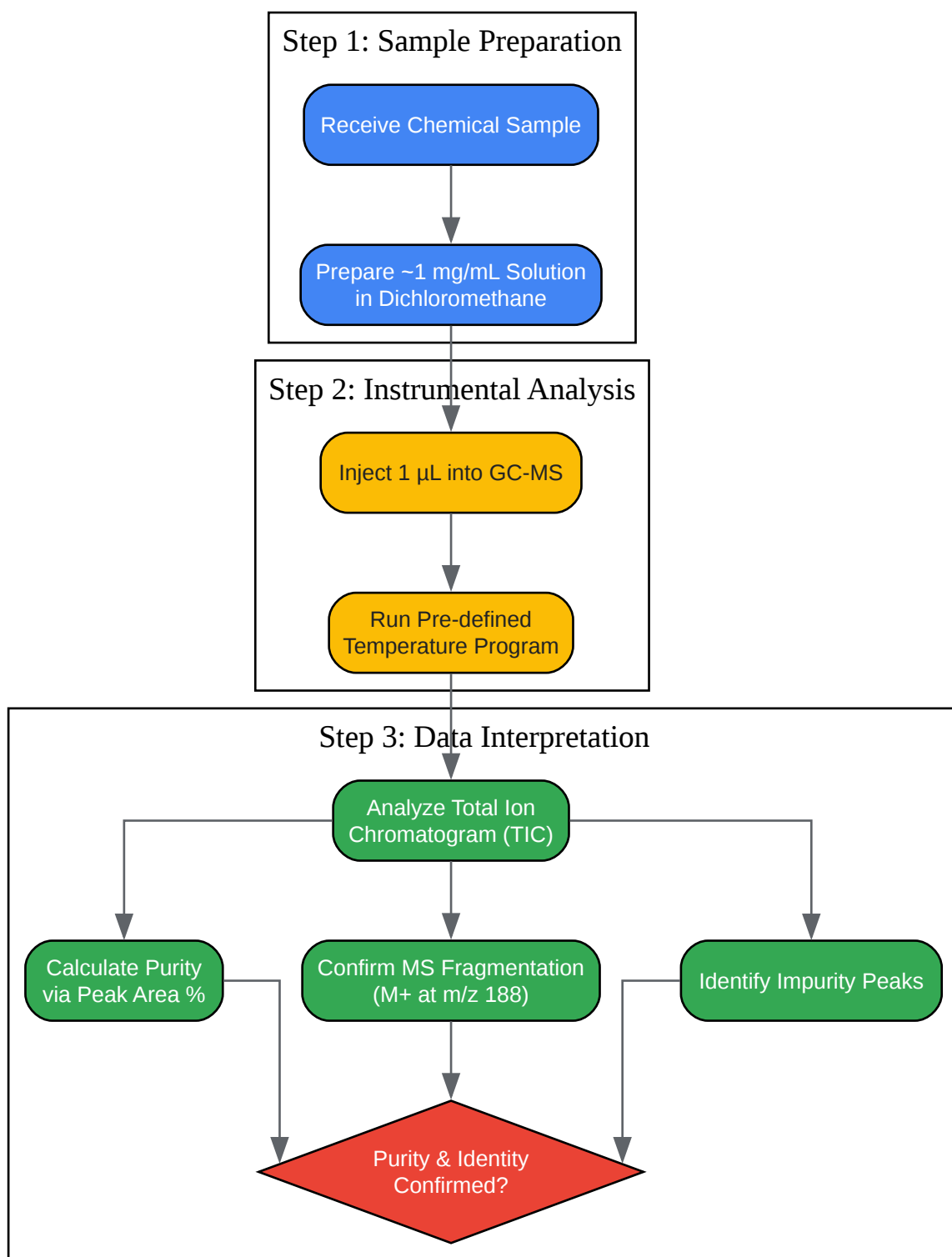
Materials:

- **2-Cyclohexylbenzaldehyde** sample
- Dichloromethane (DCM), HPLC grade or equivalent
- 2 mL GC vials with caps
- Micropipette
- Gas Chromatograph-Mass Spectrometer (GC-MS) with an EI source and a suitable capillary column (e.g., HP-5ms).[\[10\]](#)

Methodology:

- Sample Preparation: Prepare a dilute solution (~1 mg/mL) by dissolving approximately 1 mg of **2-Cyclohexylbenzaldehyde** in 1 mL of DCM in a GC vial.[\[10\]](#) Cap tightly.
- Instrument Setup:
 - Set the GC oven temperature program. A typical program could be:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 15 °C/min to 280 °C.
 - Final hold: 5 minutes.[\[7\]](#)[\[10\]](#)
 - Injector Temperature: 250 °C.
 - MS Source Temperature: 230 °C.

- Scan Range: m/z 40-500.[\[10\]](#)
- Injection: Inject 1 μL of the prepared sample into the GC-MS.
- Data Analysis:
 - Analyze the total ion chromatogram (TIC). The main peak should correspond to **2-Cyclohexylbenzaldehyde**.
 - Calculate the purity by peak area percentage. $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$.
 - Extract the mass spectrum for the main peak and confirm its identity by matching the molecular ion peak ($[\text{M}]^+$, $m/z = 188$) and fragmentation pattern with reference data.
 - Attempt to identify any impurity peaks by analyzing their mass spectra and comparing them to a library (e.g., NIST).



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Caption: In-house QC workflow using GC-MS analysis.

Part 3: Safety, Handling, and Storage

Proper handling and storage are critical to ensure the longevity of the chemical and the safety of laboratory personnel.

Hazard Identification

According to aggregated GHS data, **2-Cyclohexylbenzaldehyde** is classified as a substance that causes serious eye irritation.^[2] It may also cause skin and respiratory irritation.^[2]

- H319: Causes serious eye irritation.^[2]
- H315: Causes skin irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Handling and Personal Protective Equipment (PPE)

Given the hazards, stringent safety protocols must be followed.

- Engineering Controls: Always handle this chemical in a certified laboratory fume hood to avoid inhalation of vapors.^[11]
- Eye Protection: Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.^{[11][12]}
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Dispose of contaminated gloves properly after use.^[11]
- Skin and Body Protection: Wear a lab coat and, if splashing is possible, additional impervious clothing.^[11]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.^{[12][13]}
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing.^{[12][13]}

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[12\]](#)
[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.[\[13\]](#)

Storage Recommendations

To maintain the chemical's integrity and prevent degradation, proper storage is essential.

- Temperature: Store in a cool, dry place. Several suppliers recommend storage at 2-8°C.[\[4\]](#)
[\[14\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the aldehyde group.[\[14\]](#)[\[15\]](#)
- Container: Keep the container tightly sealed in a well-ventilated area.[\[13\]](#)

Conclusion

2-Cyclohexylbenzaldehyde is a readily available research chemical that offers potential as a versatile building block in synthetic chemistry. For researchers in drug development and materials science, successful utilization of this compound begins with a strategic procurement process, followed by rigorous, in-house quality verification. Adherence to strict safety and handling protocols is mandatory to ensure both personnel safety and the preservation of the material's integrity. By following the guidelines outlined in this document, scientists can confidently source, validate, and utilize **2-Cyclohexylbenzaldehyde** in their research endeavors.

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